

3-Bromo-4,5-difluorobenzonitrile material safety data sheet (MSDS) information

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Compound of Interest

Compound Name: 3-Bromo-4,5-difluorobenzonitrile

Cat. No.: B2637919

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An In-depth Technical Guide to the Material Safety of **3-Bromo-4,5-difluorobenzonitrile**

Disclaimer: The comprehensive safety data for **3-Bromo-4,5-difluorobenzonitrile** (CAS No. 1349715-72-5) is not readily available. The following guide has been synthesized from Material Safety Data Sheets (MSDS) of its structural isomers and closely related compounds.

Professionals should handle this chemical with the utmost caution, treating it as having hazards similar to its better-documented analogues until specific data becomes available.

Compound Identification and Properties

3-Bromo-4,5-difluorobenzonitrile is a halogenated aromatic nitrile, a class of compounds often used as intermediates in the synthesis of pharmaceuticals and agrochemicals.^[1] Its specific substitution pattern offers a unique scaffold for building complex molecules.

Table 1: Chemical and Physical Properties

Property	Value	Source(s)
CAS Number	1349715-72-5	[2][3]
Molecular Formula	C ₇ H ₂ BrF ₂ N	[2]
Molecular Weight	218.00 g/mol	[2]
Appearance	Likely a white to off-white solid, based on isomers.	[4][5]
Storage	Sealed in a dry, room temperature environment.	[2]
Melting Point	Data not available. Isomer 4-Bromo-3,5-difluorobenzonitrile melts at 125-127 °C.	[5]

| Boiling Point | Data not available. Isomer 4-Bromo-3,5-difluorobenzonitrile boils at 216.5±35.0 °C. |[5] |

Hazard Identification and GHS Classification (Inferred)

Based on the consistent classification of its isomers, **3-Bromo-4,5-difluorobenzonitrile** should be considered a hazardous substance. The primary hazards are acute toxicity if swallowed, skin/eye irritation, and respiratory irritation.[4][6][7]

Table 2: Inferred GHS Classification

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	Category 3	H301: Toxic if swallowed. [4]
Acute Toxicity, Dermal	Category 4	H312: Harmful in contact with skin.[4]
Acute Toxicity, Inhalation	Category 4	H332: Harmful if inhaled.[4]
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation.[4]
Serious Eye Damage/Irritation	Category 2	H319: Causes serious eye irritation.[4]

| Specific target organ toxicity — single exposure | Category 3 | H335: May cause respiratory irritation.[4] |

Label Elements (Inferred):

- Pictogram: GHS06 (Skull and Crossbones)
- Signal Word: Danger[4]
- Precautionary Statements: P280 (Wear protective gloves/clothing/eye protection), P301+P310 (IF SWALLOWED: Immediately call a POISON CENTER or doctor), P304+P340 (IF INHALED: Remove person to fresh air).[4]

Safe Handling and Engineering Controls

Given its toxic potential, rigorous safety protocols are mandatory. The primary objective is to prevent any direct contact or inhalation.

Engineering Controls

The causality behind using specific engineering controls is to create a physical barrier between the researcher and the chemical, thereby minimizing exposure risk.

- **Fume Hood:** All manipulations, including weighing and transfers, must be conducted inside a certified chemical fume hood to prevent inhalation of dust or vapors.[4][8]
- **Ventilation:** The laboratory must have sufficient general ventilation to ensure that ambient concentrations are kept to a minimum.[4]
- **Safety Stations:** An operational eyewash station and safety shower must be readily accessible and in close proximity to the workstation.[4]

Personal Protective Equipment (PPE)

The selection of PPE is based on creating a chemical-resistant barrier for all potential routes of exposure.

- **Hand Protection:** Wear protective nitrile gloves. Gloves must be inspected for integrity before use and changed immediately if contaminated.[9]
- **Eye and Face Protection:** Chemical safety goggles are mandatory. For tasks with a higher splash risk, a face shield should be worn in addition to goggles.[6][9]
- **Skin and Body Protection:** A flame-resistant lab coat must be worn and kept fully buttoned. Closed-toe shoes are required.[6][9]
- **Respiratory Protection:** For situations where a fume hood is not available or in case of emergency, a self-contained breathing apparatus (SCBA) must be used. A particle filter respirator may be sufficient for certain low-dust tasks, but an SCBA is preferred for emergencies.[4]

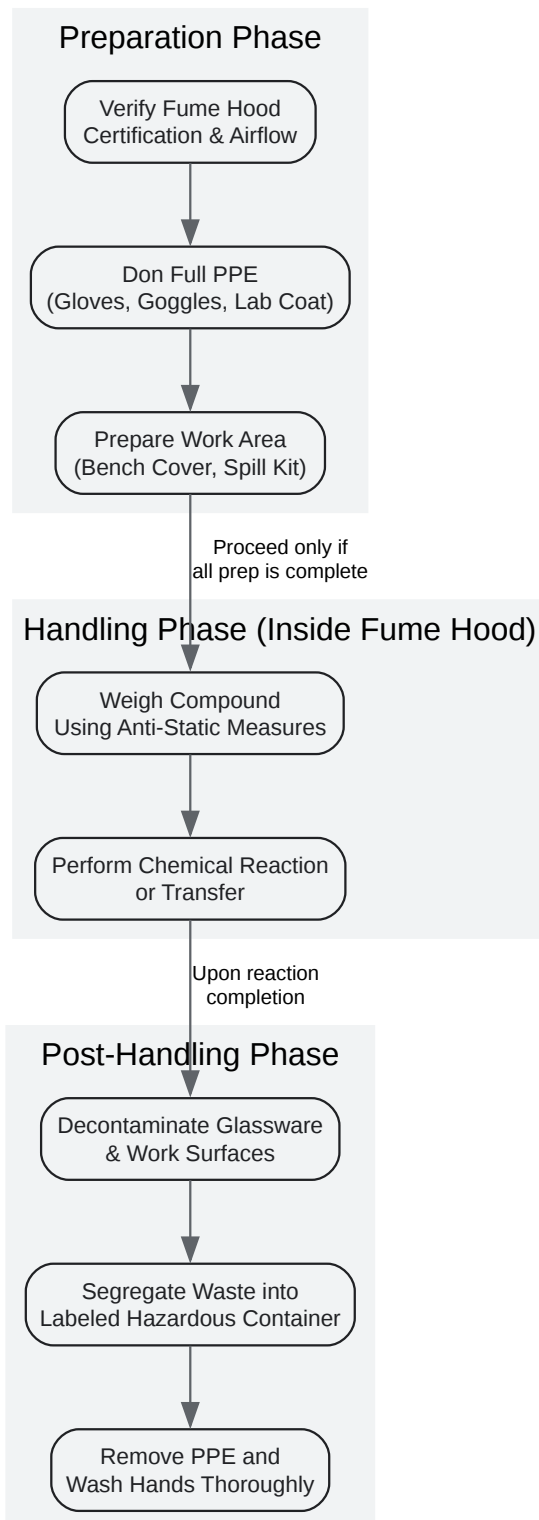
Storage Protocols

- **Container:** Store in a tightly closed, original container in a cool, dry, and well-ventilated area.[9][10]
- **Incompatibilities:** Keep away from strong oxidizing agents and strong acids.[7][11]
- **Conditions to Avoid:** The substance is noted to be light-sensitive; therefore, storage in an opaque or amber container away from direct light is necessary.[4] Store locked up.[9]

Experimental Workflow & Safety Logic

The following diagram outlines a self-validating workflow for handling **3-Bromo-4,5-difluorobenzonitrile**, ensuring safety at each logical step.

Safe Handling Workflow for 3-Bromo-4,5-difluorobenzonitrile



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Caption: Logical workflow for handling hazardous chemical compounds.

Emergency Procedures

Immediate and correct response to an exposure or spill is critical. The following measures are based on protocols for structurally similar chemicals.[\[4\]](#)

First-Aid Measures

- Ingestion: If swallowed, DO NOT induce vomiting. If the person is conscious, give half a litre of water to drink immediately. Call a poison control center or doctor immediately for treatment advice.[\[4\]](#)
- Inhalation: Move the person to fresh air. If breathing is difficult, give oxygen. If breathing has stopped, provide artificial respiration. Seek immediate medical attention.[\[9\]](#)
- Skin Contact: Immediately remove all contaminated clothing. Drench the affected skin with running water for at least 15 minutes. Seek medical attention.[\[4\]](#)
- Eye Contact: Immediately flush eyes with plenty of running water for at least 15 minutes, holding eyelids open. Remove contact lenses if present and easy to do. Transfer to a hospital for specialist examination.[\[4\]](#)

Fire-Fighting Measures

- Suitable Extinguishing Media: Use carbon dioxide, dry chemical powder, or alcohol-resistant foam.[\[9\]](#)
- Specific Hazards: Combustion will produce toxic and corrosive fumes, including carbon oxides (CO, CO₂), nitrogen oxides (NO_x), hydrogen bromide (HBr), and hydrogen fluoride (HF).[\[4\]](#)[\[7\]](#)
- Firefighter Protection: Wear a self-contained breathing apparatus (SCBA) and full protective clothing to prevent contact with skin and eyes.[\[4\]](#)

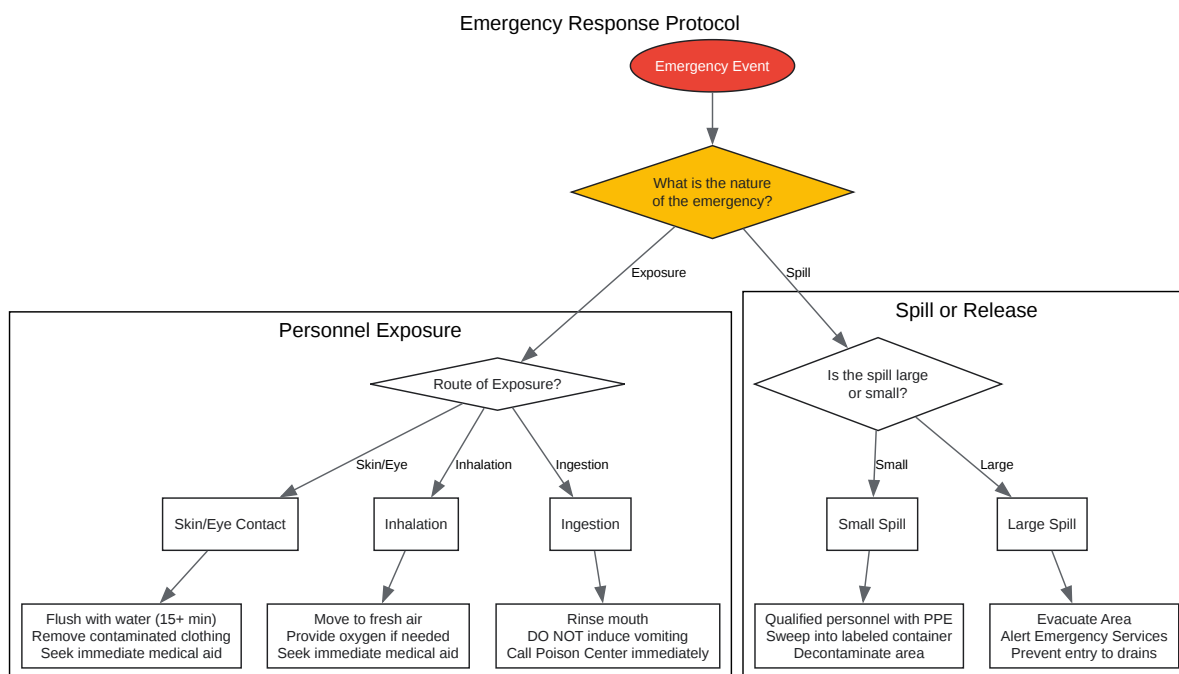
Accidental Release Measures

- Personal Precautions: Evacuate the area. Wear full protective equipment, including an SCBA. Avoid dust formation.[\[9\]](#)

- Environmental Precautions: Prevent the chemical from entering drains or rivers.[4]
- Cleanup Procedures: Cleanup should only be performed by qualified personnel. Carefully sweep or vacuum the spilled solid into a closable, labeled container for disposal. Avoid creating dust.[4]

Emergency Response Decision Tree

This diagram provides a logical pathway for responding to emergencies involving the compound.



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Caption: Decision tree for emergency response procedures.

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